

An In-depth Technical Guide to the Chemical Properties of Acid Violet 7

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Compound of Interest

Compound Name: Acid Violet 7

Cat. No.: B1207784

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Introduction

Acid Violet 7, also known by its Colour Index name C.I. 18055, is a synthetic azo dye characterized by its vibrant violet-red hue.[1][2] As a sulfonated azo dye, it exhibits good solubility in water, making it suitable for a variety of applications, including the dyeing of textiles such as wool, silk, and polyamide fibers, as well as in the paper, leather, and cosmetics industries.[3][4] Furthermore, its distinct colorimetric properties have led to its use as a biological stain in laboratory settings.[2] This technical guide provides a comprehensive overview of the chemical properties of **Acid Violet 7**, including its physicochemical characteristics, synthesis, and the experimental protocols for their determination, aimed at researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

Acid Violet 7 is a complex organic salt, the chemical identity and core physical properties of which are summarized in the tables below. As is common for many dye compounds, specific thermal transition points such as melting and boiling points are not well-defined, as these molecules often decompose at elevated temperatures.

Table 1: General Chemical Information for Acid Violet 7

Property	Value	References
IUPAC Name	disodium;5-acetamido-3-[(4-acetamidophenyl)diazenyl]-4-hydroxynaphthalene-2,7-disulfonate	
Synonyms	C.I. Acid Violet 7, C.I. 18055, Acid Fuchsine 6B, Acetyl Red 6B	
CAS Number	4321-69-1	
Molecular Formula	C ₂₀ H ₁₆ N ₄ Na ₂ O ₉ S ₂	
Molecular Weight	566.47 g/mol	
Chemical Structure	Single azo class	

Table 2: Physicochemical Properties of Acid Violet 7

Property	Value	References
Appearance	Very dark-red to deep red powder	
Solubility	Soluble in water (producing a blue-light red to red solution); Slightly soluble in ethanol and acetone; Insoluble in other organic solvents.	
Melting Point	Not available/Not determined	
Boiling Point	Not available/Not determined	
Density	Not available/Not determined	
UV-Vis λ_{max}	517 nm in water	

Reactivity and Spectral Properties

Acid Violet 7's chemical behavior is characteristic of sulfonated azo dyes. Its color is sensitive to pH and the presence of metal ions.

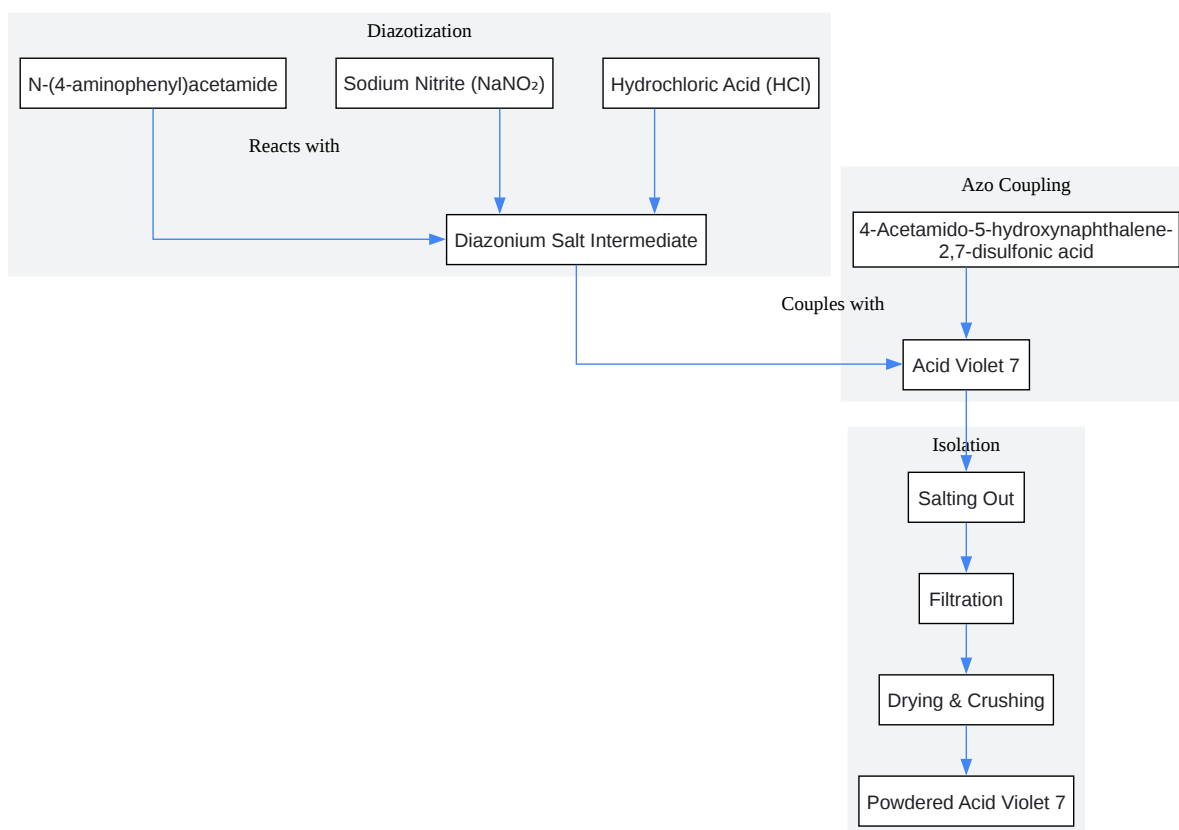
- **In Strong Acids:** When treated with strong sulfuric acid, the solution appears blue-light red, which turns bright red upon dilution. In nitric acid, the solution turns scarlet to orange.
- **In Strong Bases:** The addition of sodium hydroxide solution results in an orange-brown coloration.
- **With Metal Ions:** The color of the dye can be influenced by the presence of copper and iron ions, leading to a slight darkening or lightening of the shade, respectively.

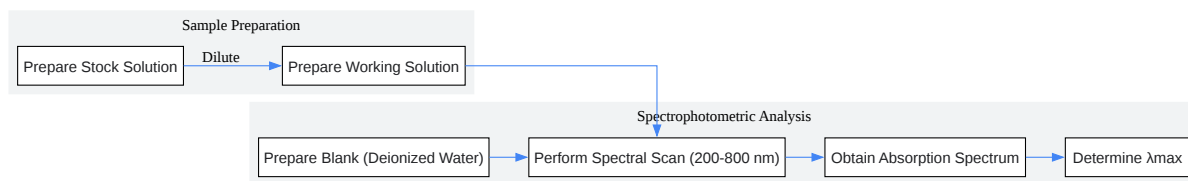
The UV-Visible absorption spectrum of **Acid Violet 7** in an aqueous solution shows a characteristic maximum absorption (λ_{max}) in the visible range at approximately 517 nm, which is responsible for its violet-red color.

Synthesis of Acid Violet 7

The manufacturing process for **Acid Violet 7** involves a classic azo coupling reaction. The key steps are the diazotization of an aromatic amine followed by its reaction with a coupling component.

- **Diazotization:** The synthesis begins with the diazotization of N-(4-aminophenyl)acetamide (p-aminoacetanilide). This reaction is typically carried out in an acidic solution with sodium nitrite to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 4-Acetamido-5-hydroxynaphthalene-2,7-disulfonic acid (N-acetyl H acid). This electrophilic substitution reaction forms the stable azo linkage (-N=N-) that is the chromophore of the dye.
- **Isolation:** The final product is isolated from the reaction mixture by salting out, followed by filtration, drying, and crushing to yield the powdered dye.





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